

Jujuboside B1 CAS number and molecular weight

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Compound of Interest

Compound Name: Jujuboside B1

Cat. No.: B11934658

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An In-depth Technical Guide to Jujuboside B1

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **Jujuboside B1**, a bioactive triterpenoid saponin isolated from the seeds of *Ziziphus jujuba*. This document consolidates essential physicochemical data, detailed experimental protocols, and an exploration of its core signaling pathways, offering a valuable resource for research and development.

Core Compound Data: Jujuboside B1

Jujuboside B1 is a key bioactive constituent of *Ziziphus jujuba* seeds, which have been used in traditional medicine for their sedative and anxiolytic properties. For research and pharmaceutical purposes, precise identification and characterization are crucial.

Data Presentation: Physicochemical Properties of **Jujuboside B1**

Property	Value	Source(s)
CAS Number	68144-21-8	[1]
Note: Often confused with Jujuboside B (CAS: 55466-05-2).		
Molecular Formula	C ₅₂ H ₈₄ O ₂₁	[1]
Molecular Weight	1045.2 g/mol	[1]
Purity	≥98% (by HPLC)	[1]
Appearance	White powder	
Source	Seeds of <i>Ziziphus jujuba</i> Mill. var. <i>spinosa</i>	
Solubility	Soluble in Dimethyl sulfoxide (DMSO), Pyridine, Methanol, Ethanol. Insoluble in water.	[1]
Storage	Short term: 0°C; Long term: -20°C; Desiccated	[1]

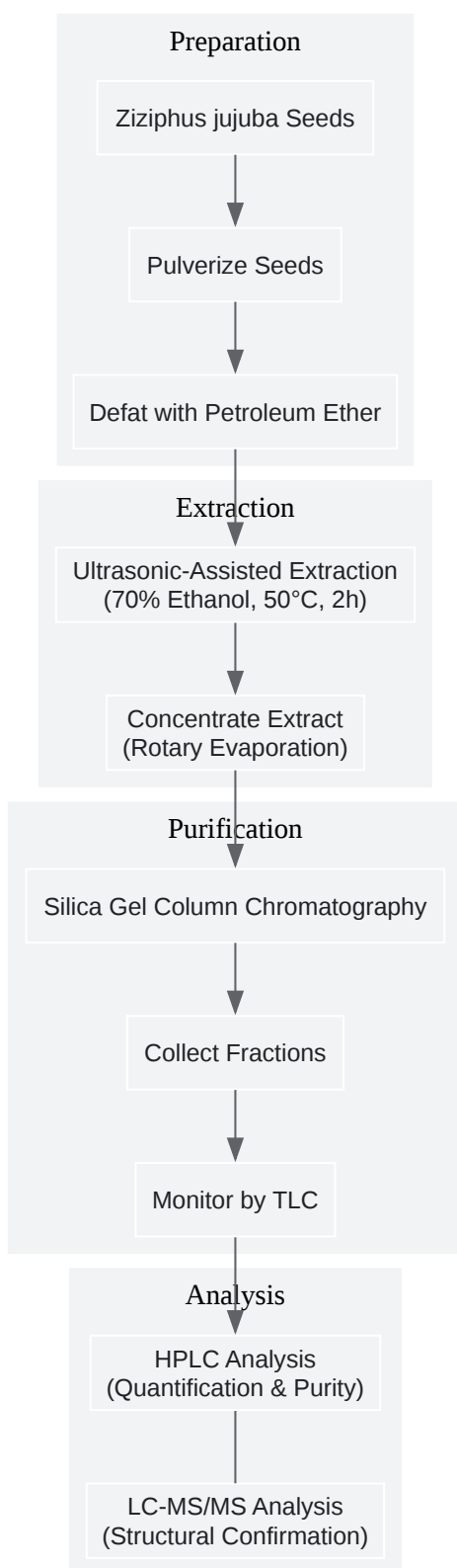
Experimental Protocols

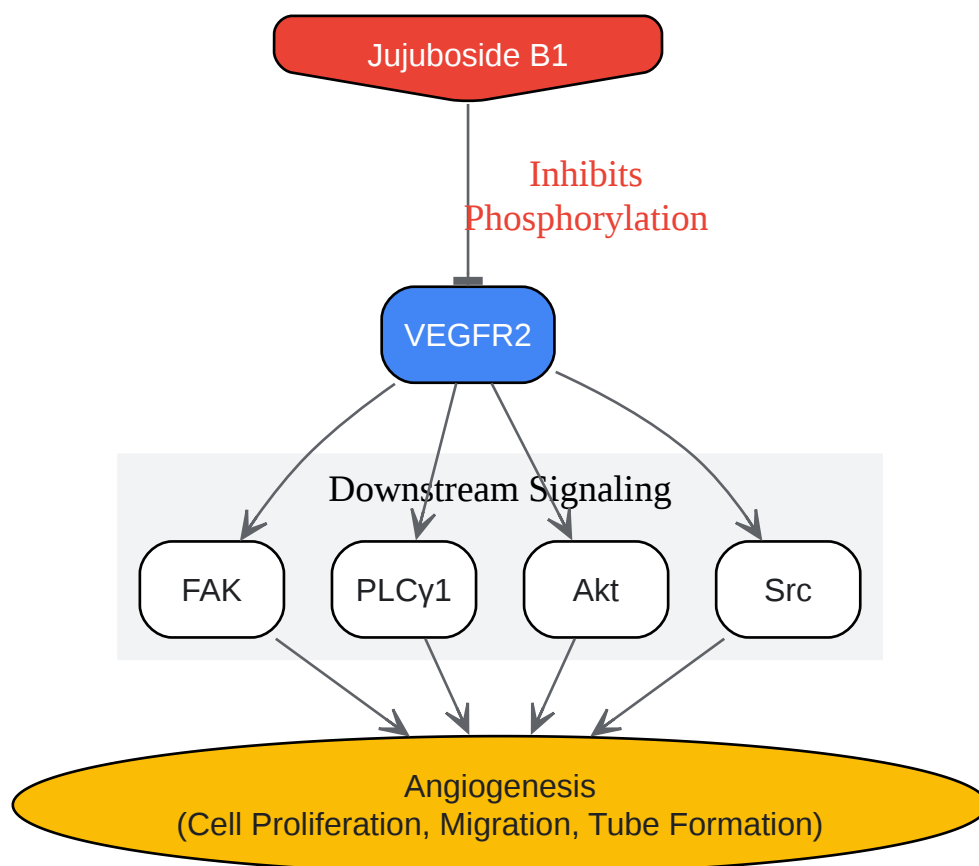
This section details the methodologies for the extraction, isolation, purification, and analysis of **Jujuboside B1** from its natural source.

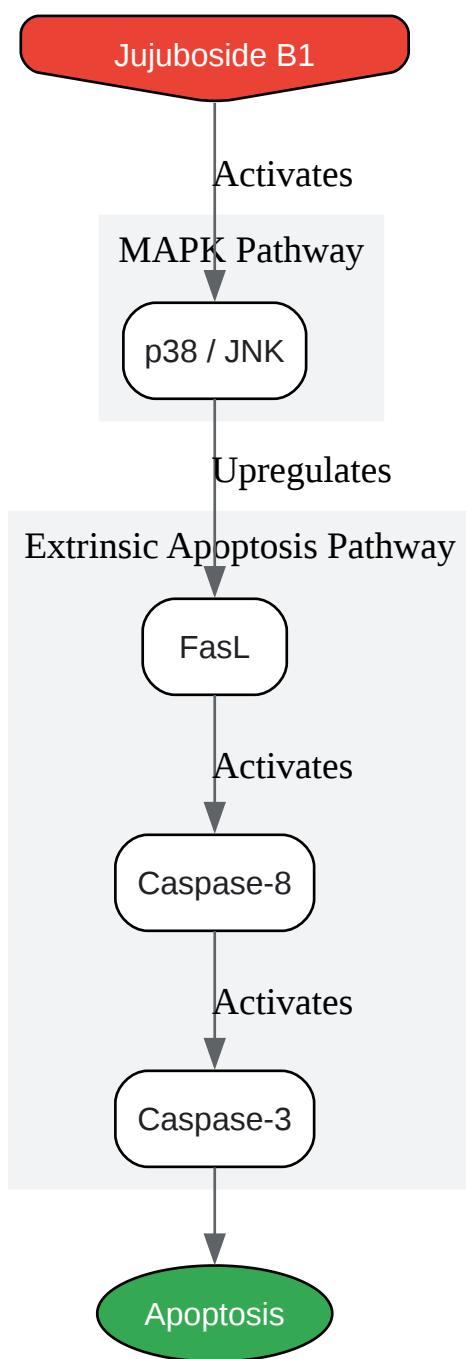
I. Extraction and Isolation of Total Jujubosides

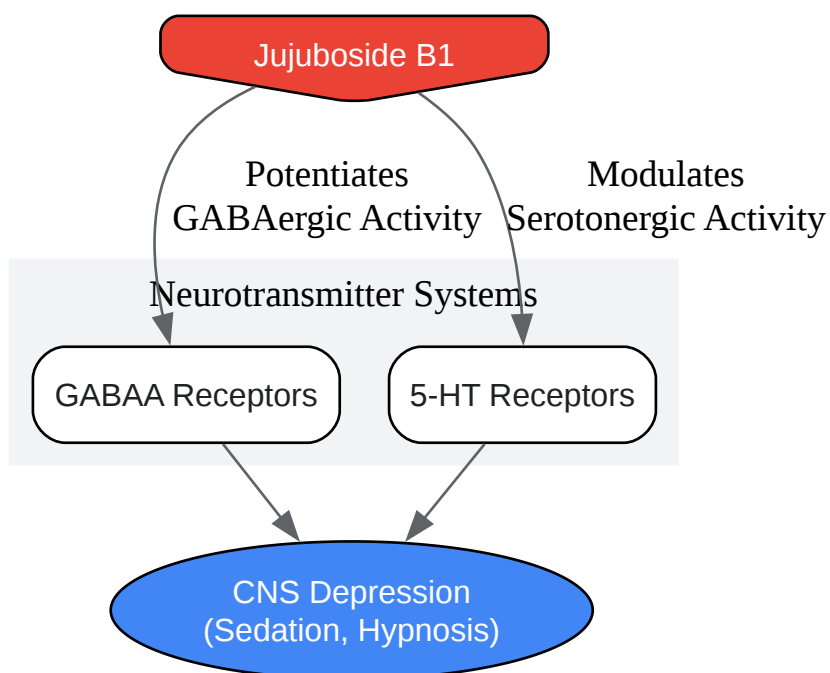
A generalized workflow for the extraction and isolation of saponins, including **Jujuboside B1**, from *Ziziphus jujuba* seeds is presented below. This process typically involves a primary extraction followed by purification steps.

Experimental Workflow: From Seed to Purified Compound









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References

- 1. synapse.koreamed.org [synapse.koreamed.org]
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